

Essential Safety and Operational Guidance for Handling Sulfonterol

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Compound of Interest

Compound Name: Sulfonterol

Cat. No.: B1682521

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Audience: Researchers, scientists, and drug development professionals.

This document provides crucial safety and logistical information for the handling of **Sulfonterol** in a laboratory setting. Given that a comprehensive Safety Data Sheet (SDS) for **Sulfonterol** is not readily available, this guidance is based on general principles for handling potent, uncharacterized research chemicals and information available for structurally similar compounds. It is imperative to treat **Sulfonterol** with a high degree of caution.

Chemical Identification

A clear identification of the substance is the first step in safe handling. The following table summarizes the key identifiers for **Sulfonterol** hydrochloride.

Identifier	Value
Chemical Name	4-(2-(tert-butylamino)-1-hydroxyethyl)-2-((methylsulfonyl)methyl)phenol hydrochloride
Synonyms	Sulfonterol HCl, SK&F 53705-A
CAS Number	56490-84-7 (for HCl salt)
Molecular Formula	C ₁₄ H ₂₄ ClNO ₄ S
Intended Use	For research use only. Not for human or veterinary use. [1]

Personal Protective Equipment (PPE) and Safety Precautions

Due to the lack of specific toxicity data, a conservative approach to PPE is mandatory. The following table outlines the recommended PPE and handling precautions.

Hazard Category	Recommended Personal Protective Equipment (PPE)	Handling Precautions & Engineering Controls
Inhalation	NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates.	Handle exclusively in a certified chemical fume hood. Avoid the generation of dust or aerosols.
Skin Contact	Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat or disposable gown is required.	Inspect gloves for any signs of degradation or puncture before use. Change gloves immediately if contaminated. Avoid direct contact with the skin.
Eye Contact	Chemical safety goggles or a face shield.	Ensure an eyewash station is readily accessible in the immediate work area.
Ingestion	Not applicable as a direct PPE item, but strict adherence to lab policy is crucial.	Do not eat, drink, or smoke in laboratory areas. Wash hands thoroughly after handling, even if gloves were worn.

Operational Plan for Handling Sulfonterol

This section provides a step-by-step guide for the safe handling of **Sulfonterol** from receipt to disposal.

Receiving and Storage

- Receipt: Upon receipt, visually inspect the container for any damage or leaks.
- Storage: Store in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents. The container should be kept tightly sealed.

Weighing and Aliquoting

- Location: All weighing and aliquoting of solid **Sulfonterol** must be performed in a chemical fume hood to prevent inhalation of any airborne particles.
- Procedure:
 - Don all required PPE (respirator, gloves, lab coat, eye protection).
 - Use a dedicated, clean weighing vessel.
 - Carefully transfer the desired amount of **Sulfonterol**.
 - Clean any spills immediately with appropriate materials (see Spill Management section).
 - Securely close the primary container after use.

Dissolution and Experimental Use

- Solvent Preparation: Prepare the necessary solvents in the chemical fume hood.
- Dissolving: Add the solvent to the weighed **Sulfonterol** in a closed container if possible, or slowly in an open container within the fume hood to avoid splashes.
- Experimental Workflow: All subsequent experimental steps involving **Sulfonterol** should be conducted within the fume hood.

Spill Management

- Small Spills:
 - Evacuate non-essential personnel from the area.

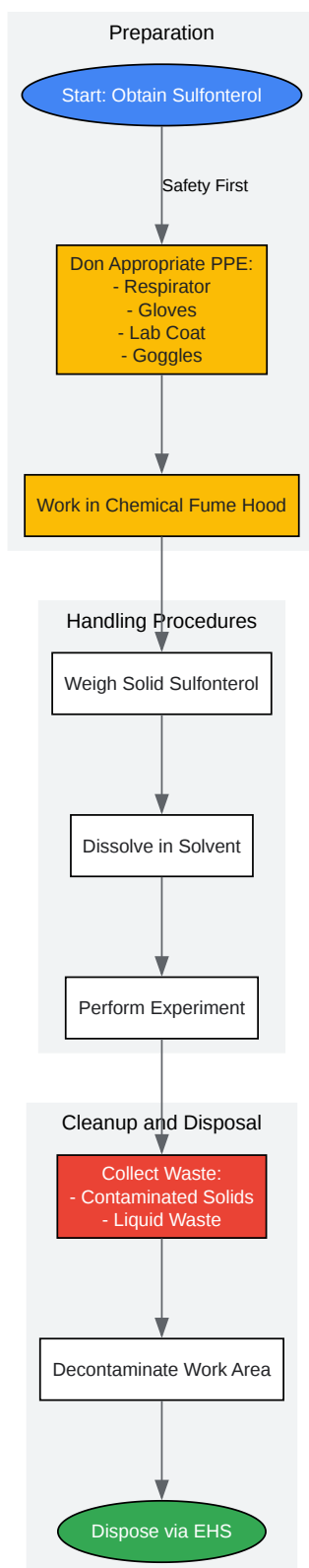
- Wearing appropriate PPE, cover the spill with an absorbent material suitable for chemical spills.
- Carefully collect the absorbed material into a labeled hazardous waste container.
- Decontaminate the spill area with an appropriate solvent (e.g., ethanol, followed by soap and water), collecting all cleaning materials as hazardous waste.
- Large Spills:
 - Evacuate the laboratory immediately.
 - Alert your institution's environmental health and safety (EHS) department.
 - Do not attempt to clean up a large spill without proper training and equipment.

Disposal Plan

- Waste Collection: All solid waste contaminated with **Sulfonterol** (e.g., weighing paper, pipette tips, gloves) and liquid waste must be collected in separate, clearly labeled hazardous waste containers.
- Disposal Route: Dispose of all **Sulfonterol** waste through your institution's hazardous waste management program. Do not dispose of **Sulfonterol** down the drain or in regular trash.

Experimental Workflow Diagram

The following diagram illustrates the key stages and safety checkpoints for handling **Sulfonterol** in a research laboratory.



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References

- 1. 4-(2-(tert-butylamino)-1-hydroxyethyl)-2-methylphenol hydrochloride | 70334-18-8 [chemicalbook.com]
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